

safety and handling precautions for Methyl 4-sulfanylbenzoate

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Compound of Interest

Compound Name: **Methyl 4-sulfanylbenzoate**

Cat. No.: **B014360**

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An In-depth Technical Guide to the Safety and Handling of **Methyl 4-sulfanylbenzoate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended for informational purposes for qualified professionals and is based on currently available data. The toxicological and biological properties of **Methyl 4-sulfanylbenzoate** have not been thoroughly investigated.^[1] All handling and experimental procedures should be conducted by trained personnel in a controlled laboratory setting, adhering to all applicable safety regulations.

Introduction

Methyl 4-sulfanylbenzoate, also known as Methyl 4-mercaptobenzoate, is an organic compound featuring a methyl ester and a thiol substituent.^[2] Its chemical structure, with the thiol group (-SH) in the para position to the methyl ester, makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.^{[2][3]} The presence of the reactive thiol group allows for a variety of chemical transformations, including nucleophilic substitutions and its use as a reducing agent.^[2] This guide provides a comprehensive overview of the safety precautions, handling procedures, and available technical data for **Methyl 4-sulfanylbenzoate** (CAS 6302-65-4).

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Methyl 4-sulfanylbenzoate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physical and Chemical Properties of **Methyl 4-sulfanylbenzoate**

Property	Value	Reference
CAS Number	6302-65-4	[1] [3] [4] [5] [6] [7] [8] [9]
Molecular Formula	C ₈ H ₈ O ₂ S	[1] [3] [4] [5] [7]
Molecular Weight	168.21 g/mol	[1] [3] [5] [7]
Appearance	White to pale yellow solid	[2] [5]
Melting Point	33-36 °C	[4] [6]
Boiling Point	110-113 °C at 0.5 mmHg	[4] [6]
Solubility	Soluble in Acetate, Acetone, Chloroform, Dichloromethane, DMSO, Ethanol, Ethyl DMF, and Methanol.	[4]
Stability	Stable under recommended storage conditions. Sensitive to oxidation.	[1] [5]

Hazard Identification and Classification

According to the available Safety Data Sheet (SDS), **Methyl 4-sulfanylbenzoate** is not classified as a hazardous substance under Regulation (EC) No 1272/2008.[\[1\]](#) However, due to the lack of comprehensive toxicological data, it should be handled with care. The SDS indicates that inhalation may cause respiratory irritation.[\[1\]](#) Prolonged or repeated exposure may cause allergic reactions in sensitive individuals.[\[1\]](#)

It is important to note that structurally related compounds, such as thiophenol, are known to be harmful if swallowed, inhaled, or in contact with the skin, and can cause severe skin and eye irritation.[\[10\]](#) Thiophenols are also known for their strong, unpleasant odor.[\[2\]](#)

Safety and Handling Precautions

Given the limited specific data on **Methyl 4-sulfanylbenzoate**, a cautious approach to handling is imperative. The following precautions are based on general best practices for handling laboratory chemicals and information from the SDS for this compound and its structural analogs like thiophenol.

Personal Protective Equipment (PPE)

A summary of recommended personal protective equipment is provided in Table 2.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommendation	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	To prevent eye contact which may cause irritation. [1]
Skin Protection	Chemically resistant gloves (e.g., nitrile rubber). Lab coat.	To prevent skin contact. [1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	To avoid inhalation of dust or vapors, which may cause respiratory irritation. [1]

General Handling Procedures

- Avoid Contact: Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid Inhalation: Avoid breathing dust or vapors.[\[1\]](#)
- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[11\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#)
- Ignition Sources: Keep away from heat and sources of ignition.[\[11\]](#)

Storage

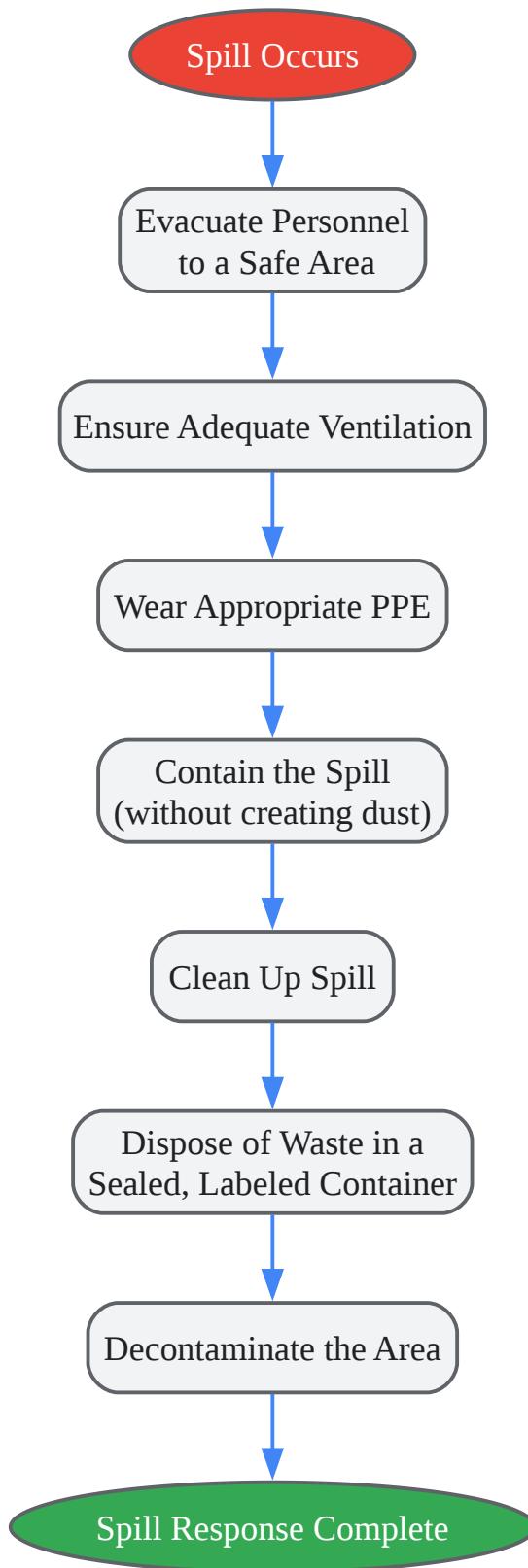
- Container: Keep the container tightly closed in a dry and well-ventilated place.[[11](#)]
- Conditions: Store in a cool place. The compound is sensitive to oxidation and should be stored under an inert atmosphere in a refrigerator.[[5](#)]
- Incompatibilities: Avoid moisture and store away from acids, acid chlorides, acid anhydrides, and oxidizing agents.[[1](#)]

Experimental Protocols

Due to the lack of published, detailed experimental protocols for the handling and disposal of **Methyl 4-sulfanylbenzoate**, the following sections provide generalized procedures based on its chemical properties and protocols for similar compounds.

Spill Response Protocol

In the event of a spill, follow the general procedure outlined below.



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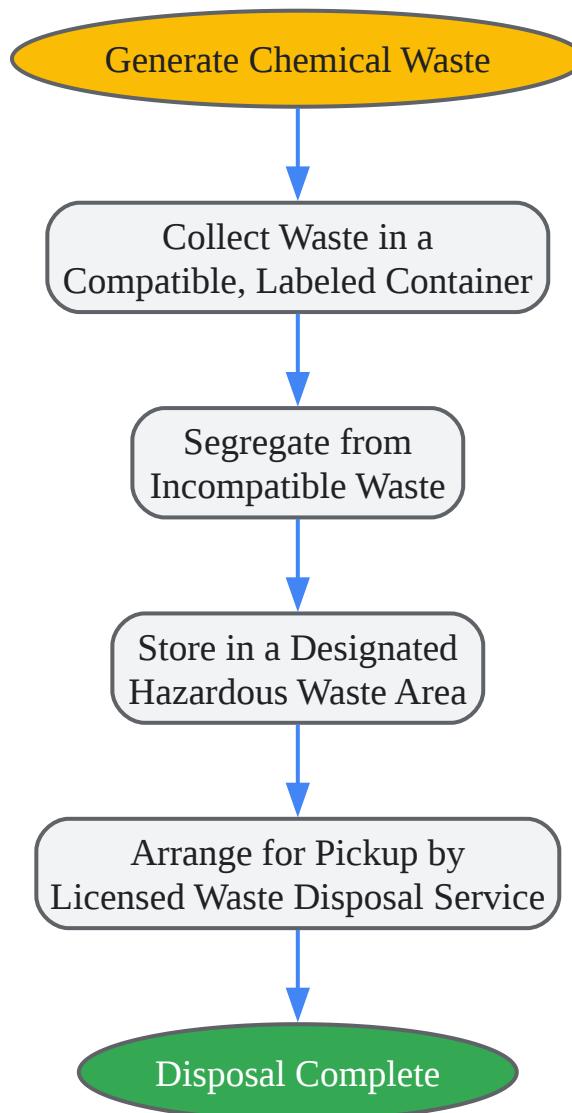
Caption: General workflow for responding to a chemical spill.

Detailed Spill Clean-up Steps:

- Evacuate: Immediately evacuate personnel from the spill area.[[1](#)]
- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear appropriate personal protective equipment, including respiratory protection, gloves, and eye protection.[[1](#)]
- Containment: Prevent further leakage or spreading of the material. Avoid generating dust.[[1](#)]
- Clean-up: For solid spills, carefully sweep up the material and place it into a suitable, closed container for disposal.[[1](#)] Avoid creating dust.
- Disposal: Label the container with the contents and dispose of it as hazardous waste according to institutional and local regulations.[[1](#)]
- Decontamination: Clean the spill area thoroughly with soap and water.

Waste Disposal Protocol

Chemical waste must be disposed of in accordance with local, state, and federal regulations.



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Caption: Standard procedure for laboratory chemical waste disposal.

Specific Disposal Considerations for **Methyl 4-sulfanylbenzoate**:

- Unused Product: Unused or surplus **Methyl 4-sulfanylbenzoate** should be disposed of as hazardous waste.^[1] It is recommended to offer surplus and non-recyclable solutions to a licensed disposal company.^[1]
- Contaminated Materials: Any materials contaminated with **Methyl 4-sulfanylbenzoate**, such as gloves, absorbent paper, and empty containers, should also be treated as hazardous waste and disposed of accordingly.^[1]

- Incineration: Chemical incineration with an afterburner and scrubber is a potential disposal method, but extra care should be taken as the material may be flammable.[1]

First Aid Measures

In case of exposure, follow the first aid measures outlined in Table 3.

Table 3: First Aid Measures

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[1]
Skin Contact	Wash off with soap and plenty of water. Consult a physician.	[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.	[1]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[1]

Toxicological and Biological Information

There is a significant lack of specific toxicological and biological data for **Methyl 4-sulfanylbenzoate**. The Safety Data Sheet states that the chemical, physical, and toxicological properties have not been thoroughly investigated.[1] No data is available for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, germ cell mutagenicity, reproductive toxicity, or specific target organ toxicity after repeated exposure.[1]

Inferences from Structurally Related Compounds

To provide some context for potential hazards, it is useful to consider the known biological effects of structurally similar compounds, such as thiophenol.

- **Toxicity of Thiophenol:** Thiophenol is known to be highly toxic. It is fatal if swallowed, in contact with skin, or if inhaled.[11][12][13] It can cause skin and eye irritation, respiratory irritation, and may cause damage to organs through prolonged or repeated exposure.[11][12][13] Acute oral LD50 in rats for thiophenol is 46.2 mg/kg.[10][14]
- **Mechanism of Thiophenol Toxicity:** Studies on thiophenol have shown that it can induce oxidative stress in human red blood cells, leading to the conversion of oxyhemoglobin to methemoglobin.[15]
- **Antioxidant Activity:** Thiophenols are also recognized for their antioxidant and radical scavenging properties, acting through a similar mechanism to phenols.[16]

It is crucial to reiterate that this information is for a related compound and may not be representative of the toxicological profile of **Methyl 4-sulfanylbenzoate**.

Reactivity and Stability

- **Stability:** **Methyl 4-sulfanylbenzoate** is stable under recommended storage conditions but is sensitive to oxidation.[1][5]
- **Conditions to Avoid:** Moisture should be avoided.[1]
- **Incompatible Materials:** It is incompatible with acids, acid chlorides, acid anhydrides, and oxidizing agents.[1]
- **Hazardous Decomposition Products:** In the event of a fire, hazardous decomposition products such as carbon dioxide, nitrogen oxides, and hydrogen chloride gas may be formed.[1]

Conclusion

Methyl 4-sulfanylbenzoate is a valuable synthetic intermediate for which detailed safety and biological data are largely unavailable. Therefore, it must be handled with a high degree of caution, assuming it may possess hazards similar to other thiophenol derivatives. Adherence to

strict safety protocols, including the use of appropriate personal protective equipment and working in a well-ventilated area, is essential. All waste materials should be treated as hazardous and disposed of in accordance with institutional and regulatory guidelines. Further research is needed to fully characterize the toxicological and biological properties of this compound to ensure its safe use in research and development.

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References

- 1. capotchem.cn [capotchem.cn]
- 2. CAS 6302-65-4: methyl 4-sulfanylbenzoate | CymitQuimica [cymitquimica.com]
- 3. scbt.com [scbt.com]
- 4. Methyl 4-Mercaptobenzoate | CAS 6302-65-4 | Chemical-Suppliers [chemical-suppliers.eu]
- 5. Page loading... [guidechem.com]
- 6. Methyl 4-Mercaptobenzoate CAS#: 6302-65-4 [chemicalbook.com]
- 7. Methyl 4-Mercaptobenzoate | CAS#:6302-65-4 | Chemsric [chemsrc.com]
- 8. chemscene.com [chemscene.com]
- 9. 6302-65-4 | CAS DataBase [m.chemicalbook.com]
- 10. research.uga.edu [research.uga.edu]
- 11. WERCS Studio - Application Error [assets.thermofisher.com]
- 12. cdhfinechemical.com [cdhfinechemical.com]
- 13. fishersci.com [fishersci.com]
- 14. datasheets.scbt.com [datasheets.scbt.com]
- 15. Toxicity of aromatic thiols in the human red blood cell - PubMed [pubmed.ncbi.nlm.nih.gov]

- 16. Correlation of physicochemical properties with antioxidant activity in phenol and thiophenol analogues - PMC [pmc.ncbi.nlm.nih.gov]
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